

An In-depth Technical Guide to the Fundamental Chemical Reactivity of Cerium Metal

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Compound of Interest

Compound Name: Cerium

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Abstract

Cerium (Ce), a lanthanide series element with atomic number 58, is the most abundant of the rare-earth metals. Its unique electronic configuration, $[\text{Xe}] 4f^1 5d^1 6s^2$, gives rise to a rich and complex chemical reactivity, most notably its ability to access both the +3 and +4 oxidation states. This dual valency is central to its utility in numerous applications, from catalysis and glass manufacturing to metallurgy and emerging roles in drug development. This guide provides a comprehensive overview of the fundamental chemical reactivity of **cerium** metal, focusing on its reactions with common elements and compounds, its thermodynamic and electrochemical properties, and detailed protocols for its safe handling and experimental use. The information is tailored for researchers, scientists, and professionals in drug development who require a deep, technical understanding of this versatile element.

Introduction

Cerium is a soft, ductile, silvery-white metal that is highly reactive.^[1] It is the most electropositive of the rare-earth elements after europium. This high reactivity means it readily tarnishes in air and reacts with water.^[2] A key feature of **cerium**'s chemistry is the energetic proximity of its 4f, 5d, and 6s orbitals, which allows it to exhibit two stable oxidation states: cerous (+3) and ceric (+4). While the +3 state is typical for lanthanides, the stable +4 state is unique among them and dictates much of **cerium**'s distinctive chemical behavior, particularly

its role as a potent oxidizing agent in its ceric form.^[3] This guide will systematically explore the reactivity of elemental **cerium**.

Physicochemical and Thermodynamic Properties

A foundational understanding of **cerium**'s reactivity begins with its basic physical and thermodynamic properties. These values are crucial for predicting reaction spontaneity, energy balances, and designing experimental conditions.

Table 1: General and Thermodynamic Properties of **Cerium** (Ce)

Property	Value	Reference(s)
Atomic Number	58	^[1]
Standard Atomic Weight	140.116 u	^[1]
Electron Configuration	[Xe] 4f ¹ 5d ¹ 6s ²	^[1]
Melting Point	1068 K (795 °C)	^[4]
Boiling Point	3633 K (3360 °C)	^[4]
Density (near r.t.)	6.770 g/cm ³	^[1]
Enthalpy of Fusion	5.5 kJ·mol ⁻¹	^[4]
Enthalpy of Vaporization	350 kJ·mol ⁻¹	^[4]

| Enthalpy of Atomization | 423 kJ·mol⁻¹ |^[4] |

Table 2: Standard Enthalpy of Formation for Select **Cerium** Compounds

Compound	Formula	State	ΔH_f° (kJ·mol ⁻¹)	Reference(s)
Cerium(III) Oxide	Ce ₂ O ₃	solid	-1820.8	[5]
Cerium(IV) Oxide	CeO ₂	solid	-1089.4	[5]
Cerium(III) Sulfide	Ce ₂ S ₃	solid	-1187.7	[5]

| **Cerium** Monosulfide | CeS | solid | -456.3 [[5] |

Electrochemical Reactivity

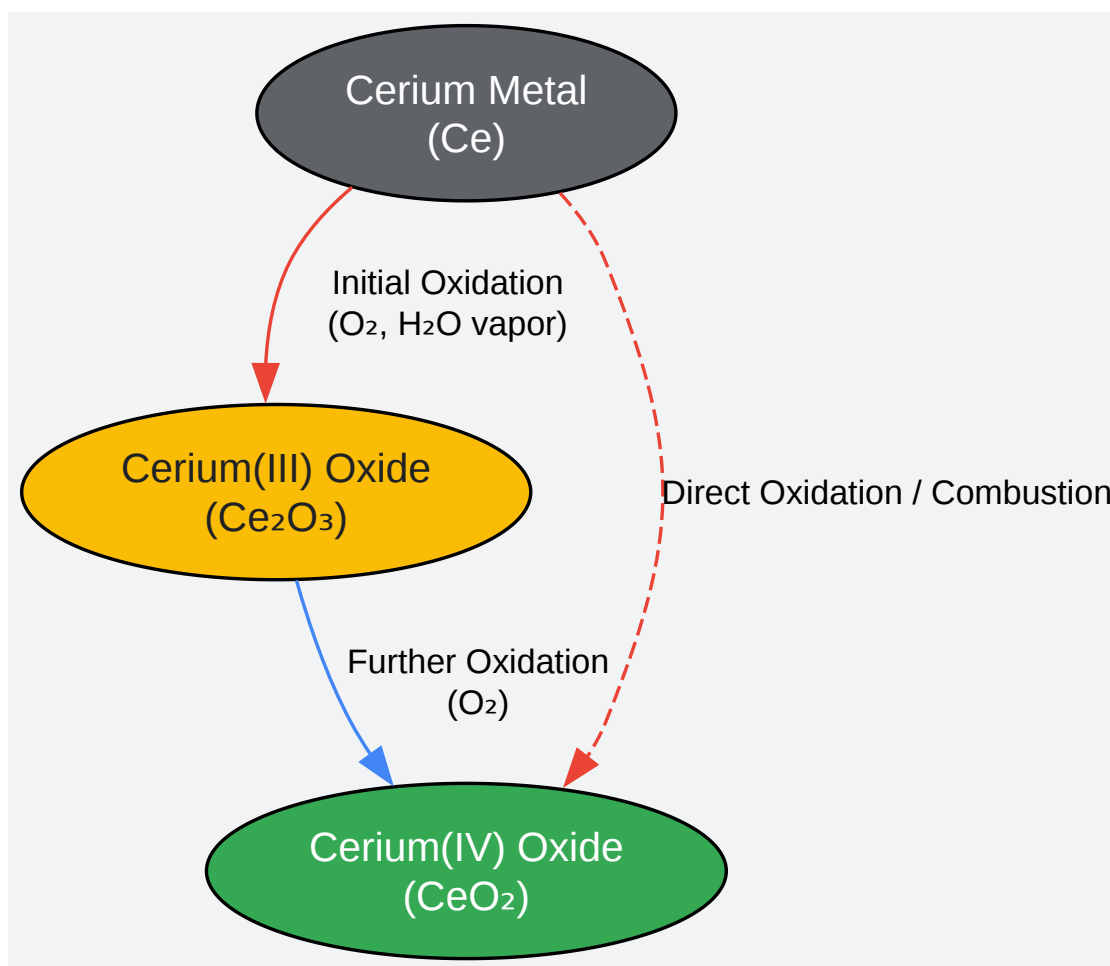
The dual +3/+4 oxidation states of **cerium** are central to its electrochemical behavior. The Ce⁴⁺/Ce³⁺ redox couple is a potent oxidizing system, though its potential is highly dependent on the surrounding chemical environment, such as the type and concentration of anions, due to complexation effects.[6][7]

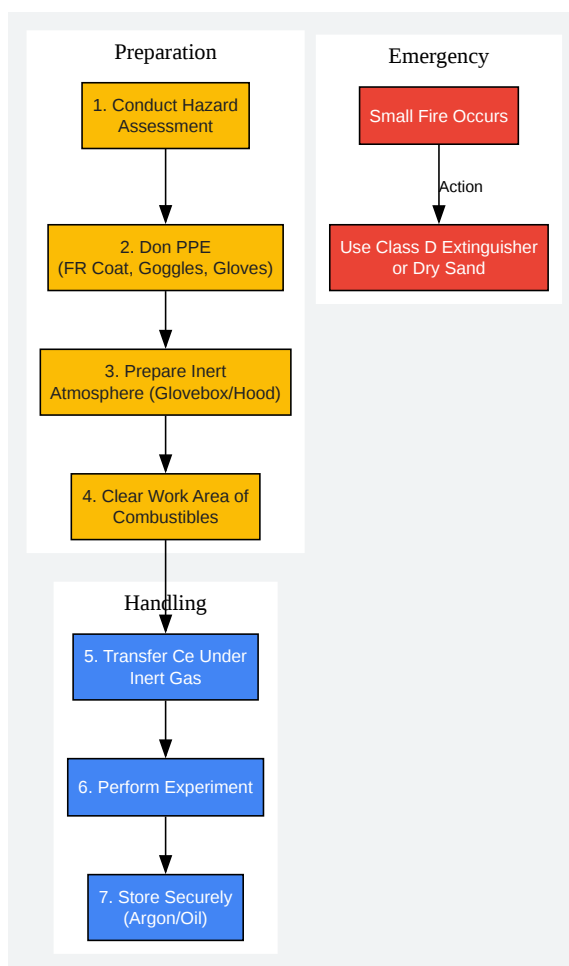
Table 3: Standard Electrode Potentials

Half-Reaction	E° (V) vs. SHE	Conditions	Reference(s)
Ce ³⁺ + 3e ⁻ → Ce	-2.34		[2]
Ce ⁴⁺ + e ⁻ → Ce ³⁺	+1.44	1 M H ₂ SO ₄	[7][8]
Ce ⁴⁺ + e ⁻ → Ce ³⁺	+1.61	1 M HNO ₃	[3]
Ce ⁴⁺ + e ⁻ → Ce ³⁺	+1.70	1 M HClO ₄	[3]

| Ce⁴⁺ + e⁻ → Ce³⁺ | +1.74 | ≥ 6.05 m HClO₄ [[6] |

The variability of the Ce⁴⁺/Ce³⁺ potential with the supporting electrolyte highlights the strong complexation between **cerium** ions and anions like sulfate, which stabilizes the Ce(IV) state and lowers the reduction potential.[7]





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References

- 1. Cerium | Ce | CID 23974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cerium: Chemical reactions | Pilgaard Elements [pilgaardelements.com]
- 3. osti.gov [osti.gov]
- 4. WebElements Periodic Table » Cerium » thermochemistry and thermodynamics [webelements.com]

- 5. DSpace [repository.upenn.edu]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. The standard reduction potentials of $\text{Ce}^{4+}/\text{Ce}^{3+}$ and $\text{Fe}^{3+}/\text{Fe}^{2+}$ are 1.44 and 0.77 V, [scoop.eduncle.com]
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